

Hazards and GHS classification of 3-Bromo-4-fluorobenzotrifluoride

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Compound of Interest

Compound Name: 3-Bromo-4-fluorobenzotrifluoride

Cat. No.: B1329879

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An In-Depth Technical Guide to the Hazards and GHS Classification of **3-Bromo-4-fluorobenzotrifluoride**

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive analysis of the hazards and safe handling protocols for **3-Bromo-4-fluorobenzotrifluoride** (CAS No: 68322-84-9). As a key building block in modern synthetic chemistry, its unique molecular structure lends itself to the development of novel pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} However, this utility necessitates a thorough understanding of its potential risks to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide moves beyond a simple recitation of safety data, offering field-proven insights into risk mitigation and experimental design.

Compound Profile and Significance

3-Bromo-4-fluorobenzotrifluoride, also known as 2-bromo-1-fluoro-4-(trifluoromethyl)benzene, is a halogenated aromatic compound.^[2] Its structure, featuring a trifluoromethyl group, a bromine atom, and a fluorine atom on a benzene ring, makes it a versatile intermediate.^[2] The trifluoromethyl group enhances chemical stability and reactivity, while the bromine atom serves as a key functional handle for various cross-coupling reactions, such as Suzuki-Miyaura coupling, enabling the construction of complex molecular architectures.^{[1][2]} This reactivity profile is leveraged in:

- Pharmaceutical Development: As an intermediate in the synthesis of compounds with enhanced biological activity.^[1]

- Agrochemical Formulations: Used in creating advanced pesticides and herbicides.[1][2]
- Material Science: Employed in the development of high-performance polymers and coatings requiring thermal and chemical resistance.[1]

Given its integral role in these critical sectors, a robust understanding of its hazard profile is paramount for any professional handling this substance.

Globally Harmonized System (GHS) Classification

The GHS provides a standardized framework for communicating hazard information. For **3-Bromo-4-fluorobenzotrifluoride**, the classification indicates significant health and physical hazards. The aggregated information from multiple suppliers points to a consistent hazard profile.[3]

Parameter	Classification & Details	Source(s)
GHS Pictograms	[3]	
Signal Word	Warning or Danger (Varies by supplier, with 'Danger' associated with more severe classifications like skin corrosion)	[3][4][5]
Hazard Statements	H314: Causes severe skin burns and eye damage. [5]H315: Causes skin irritation. [3][4][6]H318: Causes serious eye damage.[5]H319: Causes serious eye irritation.[3][4] [6]H335: May cause respiratory irritation.[3][4] [6]H227: Combustible liquid.[3] [4]H290: May be corrosive to metals.[5]	[3][4][5][6]
Precautionary Statements	Prevention: P210, P260, P261, P264, P280[3][4][5]Response: P301+P330+P331, P303+P361+P353, P305+P351+P338, P310[5]Storage: P403+P235, P405[4][5]Disposal: P501[4][5]	[3][4][5]

Note: Classification can vary slightly between suppliers based on impurities and data sources. The most stringent classifications should always be considered for risk assessment.

In-Depth Hazard Analysis

A nuanced understanding of the "why" behind a hazard classification is critical for developing effective safety protocols.

Health Hazards: A Mechanistic Perspective

The primary health risks associated with **3-Bromo-4-fluorobenzotrifluoride** are its corrosive and irritant properties.

- Skin Corrosion/Irritation (H314/H315): Causes skin irritation and potentially severe burns.[3][4][5] The halogenated aromatic structure can lead to defatting of the skin, disruption of cell membranes, and inflammatory responses upon contact. Prolonged or repeated exposure can exacerbate this effect. The causality for wearing chemically resistant gloves (e.g., nitrile) is to prevent this direct contact and subsequent tissue damage.
- Serious Eye Damage/Irritation (H318/H319): This compound poses a significant risk to the eyes, causing serious irritation and potentially irreversible damage.[3][4][5] The cornea is exceptionally sensitive to chemical insults. Splashes can lead to immediate pain, inflammation, and clouding of the cornea. This underscores the mandatory use of chemical splash goggles and, for larger quantities, a face shield.
- Respiratory Irritation (H335): Inhalation of vapors or mists may cause irritation to the respiratory tract.[3][4][6] Symptoms can include coughing, shortness of breath, and inflammation of the nasal passages and throat. The mechanistic basis involves the interaction of the chemical with the mucosal linings of the respiratory system. Consequently, all handling of this volatile compound must be performed within a certified chemical fume hood to maintain exposure levels well below any occupational limits.

Physical Hazards

- Combustible Liquid (H227): **3-Bromo-4-fluorobenzotrifluoride** is a combustible liquid with a flash point of approximately 71.7°C (161.1°F). This means it can ignite when exposed to an ignition source at or above this temperature. While not classified as highly flammable, this property dictates that it must be stored away from heat, sparks, open flames, and other ignition sources.[4][5] Using non-sparking tools and grounding equipment during large-scale transfers is a critical preventative measure against static discharge ignition.
- Corrosive to Metals (H290): Some classifications indicate that it may be corrosive to metals. [5] This necessitates careful selection of storage containers and equipment. Using the original manufacturer's container or approved metal cans or drums is advised.[5]

Environmental Hazards

There is limited data available on the ecotoxicity of **3-Bromo-4-fluorobenzotrifluoride**. Safety data sheets often note that it contains no substances known to be hazardous to the environment or that its properties have not been fully investigated.[4][6] However, the absence of data does not equate to an absence of risk. As a guiding principle of chemical stewardship, the release of this compound into drains or the environment must be strictly avoided.[4][5] All waste must be collected and disposed of as hazardous chemical waste through licensed disposal services.[4]

Experimental Protocol: Safe Handling Workflow

This protocol provides a self-validating system for handling **3-Bromo-4-fluorobenzotrifluoride** in a research setting. Each step is designed to mitigate the hazards identified above.

Objective: To safely weigh and dispense **3-Bromo-4-fluorobenzotrifluoride** for use in a chemical reaction.

Mandatory PPE:

- 100% cotton lab coat
- Nitrile or neoprene gloves (inspect before use)
- Chemical splash goggles
- Face shield (when handling >50 mL)

Step-by-Step Procedure:

- **Preparation & Area Setup:**
 - Confirm that a certified chemical fume hood is operational.
 - Ensure a safety shower and eyewash station are accessible and unobstructed.
 - Prepare a spill kit containing an inert absorbent material (e.g., vermiculite or sand), a sealed waste container, and tongs.[5]

- Designate a specific area within the fume hood for the handling of this chemical.
- Chemical Retrieval:
 - Retrieve the container from its designated storage area, which should be a cool, dry, well-ventilated location away from heat sources.[4][7]
 - Inspect the container for any signs of damage or leaks before transporting it to the fume hood.
- Dispensing (Inside Fume Hood):
 - Place the chemical container and the receiving vessel (e.g., a round-bottom flask) in a secondary containment tray within the fume hood.
 - Slowly open the container, being mindful of any potential pressure differential.
 - Use a clean glass pipette or syringe to transfer the required amount of the liquid. Avoid splashing.
 - Securely reseal the original container immediately after dispensing.[4]
- Waste Management:
 - Dispose of any contaminated pipette tips, gloves, or wipes into a designated, sealed hazardous waste container located within the fume hood.
 - Never dispose of this chemical down the drain.
- Spill Response Protocol:
 - In case of a small spill inside the fume hood, cover it with an inert absorbent material.[5]
 - Once absorbed, carefully collect the material using non-sparking tools and place it in the sealed hazardous waste container.[5]
 - For larger spills or any spill outside the hood, evacuate the area immediately and alert emergency services.[5]

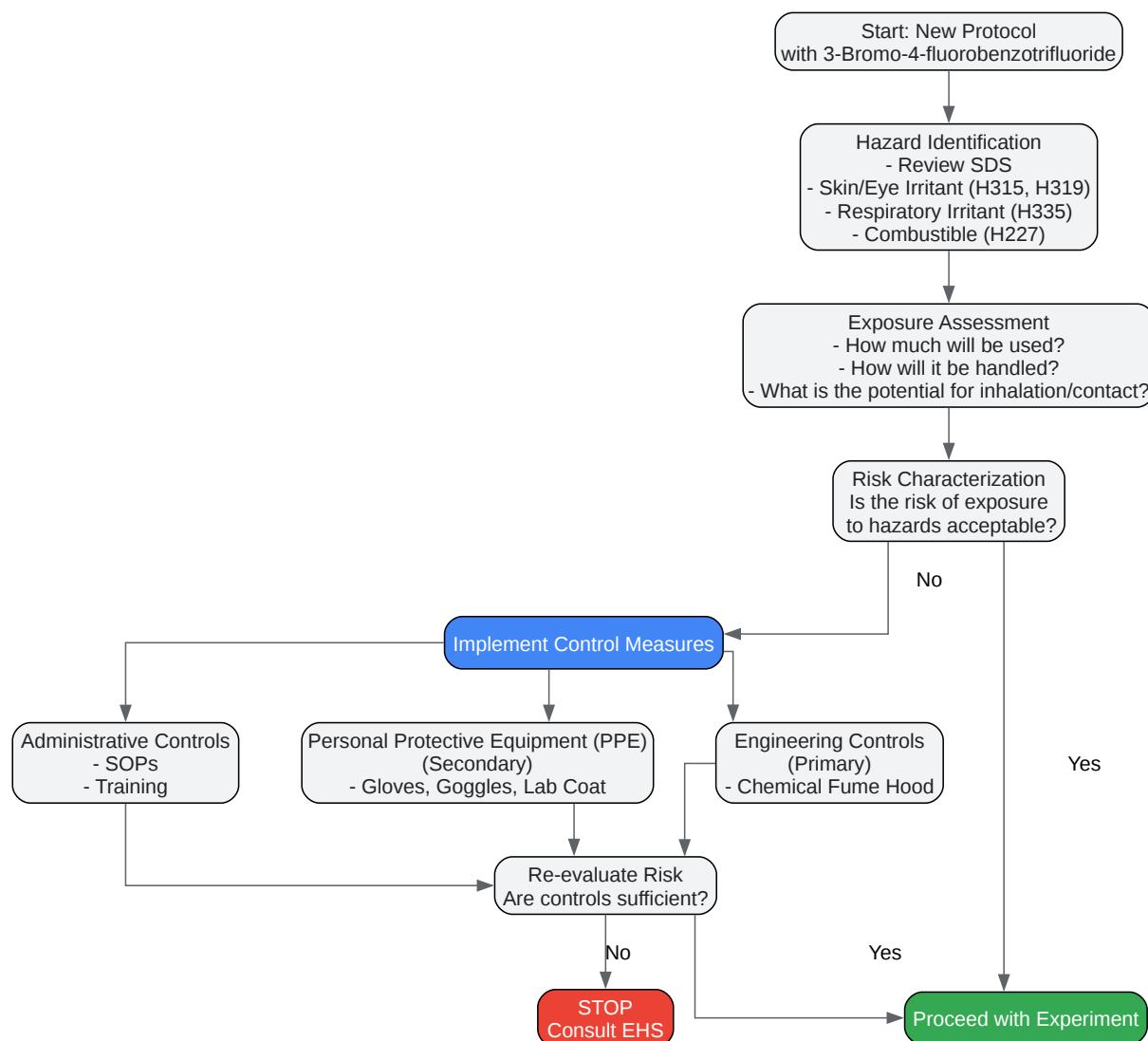
- Post-Handling:
 - Thoroughly wash hands with soap and water after the procedure is complete, even after removing gloves.[4][5]

Visualization of Safety Workflows

Visual diagrams are essential for reinforcing safety logic and procedural flow.

Risk Assessment Workflow

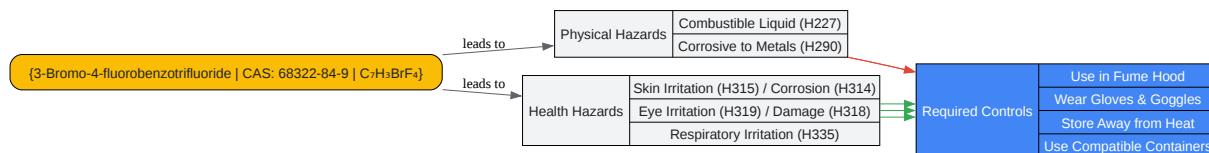
This diagram outlines the logical steps for conducting a risk assessment before working with **3-Bromo-4-fluorobenzotrifluoride**.

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Caption: Risk assessment workflow for **3-Bromo-4-fluorobenzotrifluoride**.

GHS Hazard Relationships

This diagram illustrates the connection between the compound's properties and its GHS classifications.



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Caption: GHS hazard relationships and corresponding controls.

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